

Application of Ethane in Enhanced Oil Recovery (EOR) Methods: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: ethane
CAS No.: 9000-36-6
Cat. No.: B3069327

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethane, a significant component of natural gas liquids, is emerging as a highly effective injectant for Enhanced Oil Recovery (EOR). Its unique physicochemical properties, including high solubility in crude oil and a lower minimum miscibility pressure (MMP) compared to carbon dioxide, make it an attractive option for increasing oil recovery from mature reservoirs.^{[1][2][3]} This document provides detailed application notes, experimental protocols, and comparative data on the use of **ethane** in EOR, with a particular focus on miscible flooding techniques.

Advantages of Ethane for EOR

Ethane presents several advantages over other injectants, particularly CO₂:

- **Superior Miscibility:** **Ethane** typically achieves miscibility with crude oil at lower pressures than CO₂, making it suitable for a wider range of reservoir conditions, including shallower, low-pressure reservoirs.^{[1][2][4]}

- Enhanced Solubility and Swelling: **Ethane** exhibits high solubility in crude oil, leading to significant oil swelling and viscosity reduction, which improves oil mobility and displacement efficiency.[\[1\]](#)[\[2\]](#)
- Operational Simplicity: Unlike CO₂, **ethane** is non-corrosive, which simplifies infrastructure requirements and reduces operational costs associated with corrosion mitigation.[\[1\]](#)[\[2\]](#)
- Economic Viability: The increasing availability of **ethane** from shale gas production has made it a more cost-effective EOR injectant in many regions.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Quantitative Data: Ethane vs. Carbon Dioxide in EOR

The following tables summarize key quantitative data comparing the properties and performance of **ethane** and carbon dioxide as EOR injectants.

Table 1: Physical Properties of **Ethane** and Carbon Dioxide

Property	Ethane (C ₂ H ₆)	Carbon Dioxide (CO ₂)	Reference
Molecular Weight (g/mol)	30.07	44.01	[1]
Critical Temperature (°F)	~90	~90	[1]
Critical Pressure (psia)	707	1,071	[1]
Critical Density (lb/ft ³)	12.9	29.1	[1]

Table 2: Minimum Miscibility Pressure (MMP) Comparison

Crude Oil Type	Temperature (°C)	Ethane MMP (psi)	CO2 MMP (psi)	Reference
Bakken Crude	42	~ one-half of CO2 MMP	1276	[6]
Muddy Crude	42	~ one-half of CO2 MMP	2045	[6]
West Sak Viscous Oil	Reservoir Conditions	600	> 6,600	[1]
Mauddud Reservoir Live Oil	Reservoir Conditions	1,022	1,762	[4]

Table 3: Oil Recovery Factor from Field and Laboratory Studies

Study Type	Injection Method	Oil Recovery Factor (% OOIP)	Reference
Niger Delta Case Study (Simulation)	Continuous Ethane Injection	46.7	[7]
Niger Delta Case Study (Simulation)	Ethane Water-Alternating-Gas (WAG)	~48	[7]
Heavy Oil Sandpack (Lab)	Ethane Cyclic Solvent Injection (CSI)	76.1 (in combination with water/nanoparticle flooding)	[8]

Experimental Protocols

Detailed methodologies for key experiments are crucial for evaluating the suitability of **ethane** for a specific reservoir.

Protocol 1: Determination of Minimum Miscibility Pressure (MMP) using the Slim Tube Method

Objective: To determine the minimum pressure at which **ethane** achieves dynamic miscibility with a specific crude oil at reservoir temperature.

Apparatus:

- High-pressure slim tube (long coiled tube packed with sand or glass beads)
- High-pressure positive displacement pumps for injecting **ethane** and crude oil
- High-pressure sight glass or densitometer to observe effluent
- Temperature-controlled oven
- Pressure transducers and data acquisition system
- Back-pressure regulator

Procedure:

- Core Preparation: The slim tube is cleaned, dried, and packed with a known mesh size of sand or glass beads. Porosity and permeability are determined.
- Saturation: The slim tube is saturated with the dead or live crude oil at reservoir temperature and a pressure well above the oil's bubble point.
- **Ethane** Injection: **Ethane** is injected into the slim tube at a constant rate and a specific pressure, displacing the oil. The entire apparatus is maintained at reservoir temperature.
- Effluent Analysis: The produced fluids are passed through a sight glass or densitometer to observe the phase behavior. The oil recovery is measured as a function of the injected pore volumes of **ethane**.
- Pressure Increments: The experiment is repeated at incrementally higher pressures.

- **MMP Determination:** The MMP is identified as the "break" in the oil recovery versus pressure curve, typically where the recovery at 1.2 pore volumes of injected gas is 90% or higher.

Protocol 2: Core Flooding Experiment for Oil Recovery Assessment

Objective: To evaluate the oil recovery efficiency of **ethane** flooding in a representative reservoir core sample under reservoir conditions.

Apparatus:

- Core holder rated for reservoir pressure and temperature
- High-pressure pumps for injecting brine, oil, and **ethane**
- Fluid accumulators for brine, oil, and **ethane**
- Convection oven to maintain reservoir temperature
- Confining pressure system
- Differential pressure transducers
- Automated data acquisition and control system
- Effluent collection and analysis system (e.g., gas chromatograph)

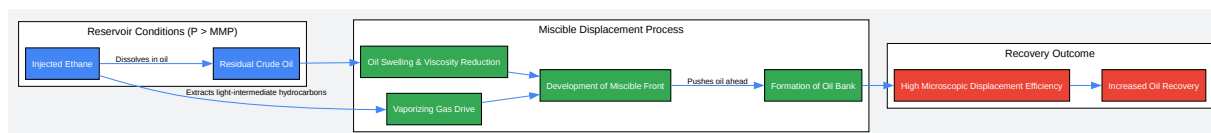
Procedure:

- **Core Preparation:** A cleaned and dried reservoir core plug is mounted in the core holder.
- **Initial Saturation:** The core is saturated with synthetic brine, and the absolute permeability is determined.
- **Oil Saturation:** The core is flooded with the reservoir crude oil to establish irreducible water saturation (S_{wi}). The initial oil in place (OOIP) is calculated.

- Waterflooding (Optional): The core may be waterflooded to residual oil saturation (S_{orw}) to simulate secondary recovery.
- **Ethane Injection:** **Ethane** is injected into the core at a constant pressure or rate, maintained above the MMP. The injection can be continuous or in cycles (e.g., Water-Alternating-Gas - WAG).
- Data Collection: Throughout the flood, oil and gas production, pressure drop across the core, and injection volumes are continuously monitored.
- Analysis: The oil recovery factor is calculated as a percentage of the OOIP. The composition of the produced fluids can be analyzed to understand the displacement mechanism.

Diagrams

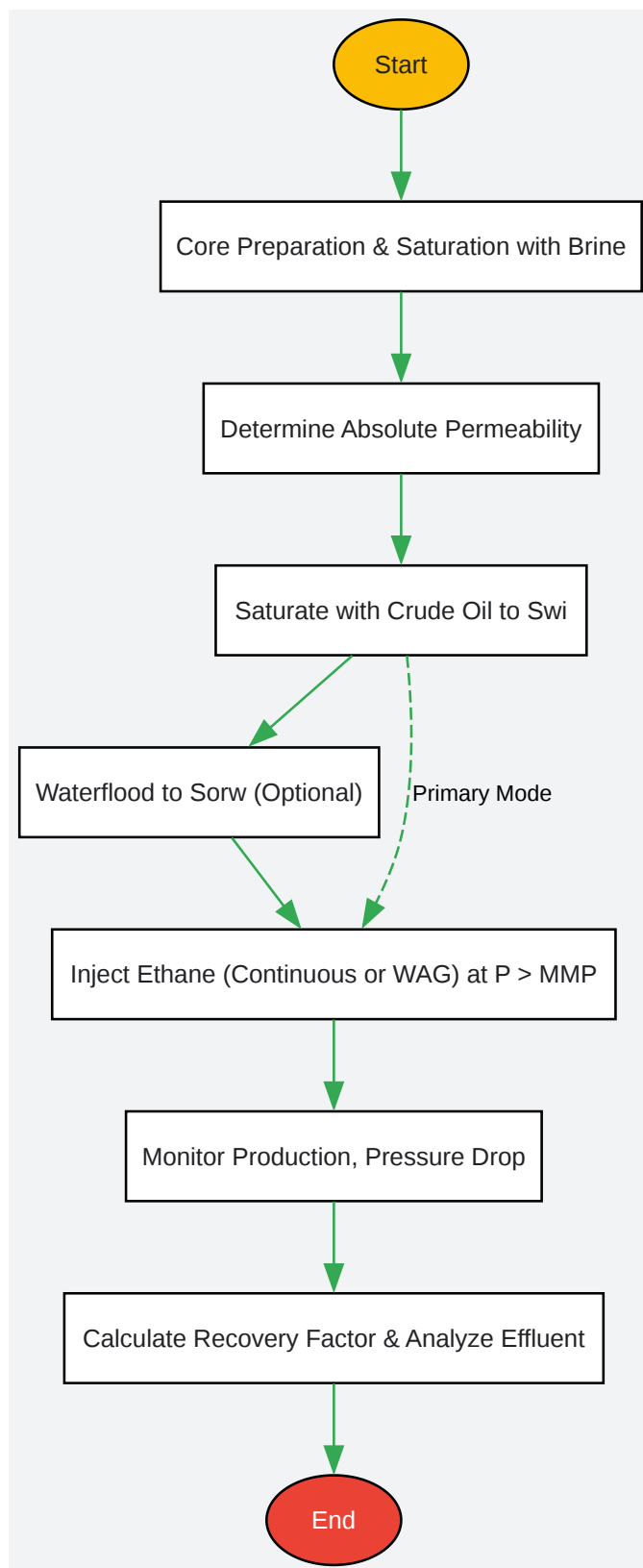
Signaling Pathway: Mechanism of Miscible Ethane Flooding



[Click to download full resolution via product page](#)

Caption: Mechanism of oil recovery by miscible **ethane** flooding.

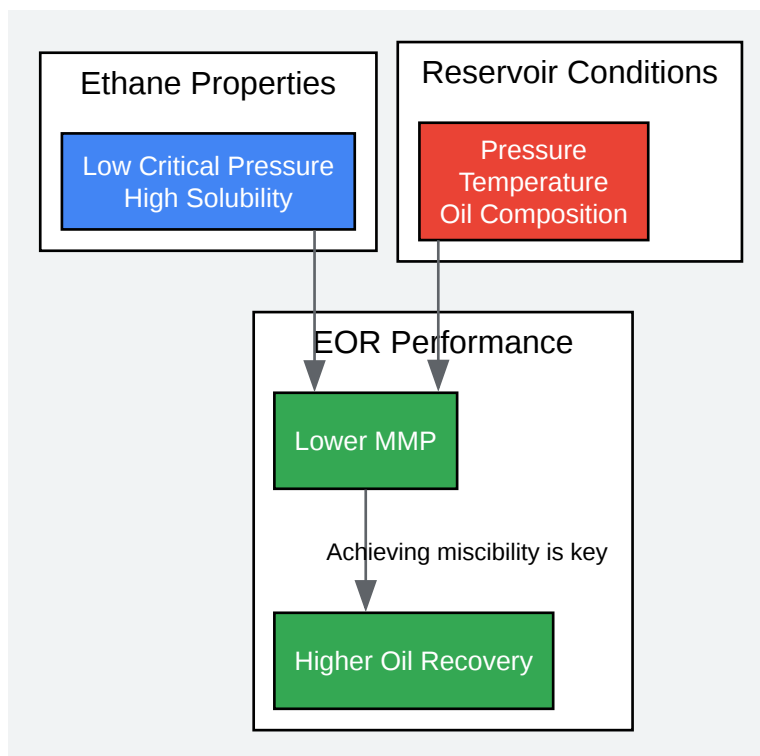
Experimental Workflow: Core Flooding for Ethane EOR Evaluation



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating **ethane** EOR using core flooding.

Logical Relationship: Factors Influencing Ethane EOR Efficiency



[Click to download full resolution via product page](#)

Caption: Relationship between **ethane** properties, reservoir conditions, and EOR performance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Ethane From Shale Plays Opens New EOR Opportunity For Conventional Oil \[aogr.com\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)
- 3. [onepetro.org \[onepetro.org\]](#)
- 4. [researchgate.net \[researchgate.net\]](#)

- [5. onepetro.org \[onepetro.org\]](https://onepetro.org)
- [6. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [7. repository.aust.edu.ng \[repository.aust.edu.ng\]](https://repository.aust.edu.ng)
- [8. researchgate.net \[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [Application of Ethane in Enhanced Oil Recovery (EOR) Methods: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3069327/docs#application-of-ethane-in-enhanced-oil-recovery-eor-methods-application-notes-and-protocols\]](https://www.benchchem.com/product/b3069327/docs#application-of-ethane-in-enhanced-oil-recovery-eor-methods-application-notes-and-protocols)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

